

A Comparative Guide to Vildagliptin Reference Standards for Researchers

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Compound of Interest

Compound Name: *Vildagliptin (Standard)*

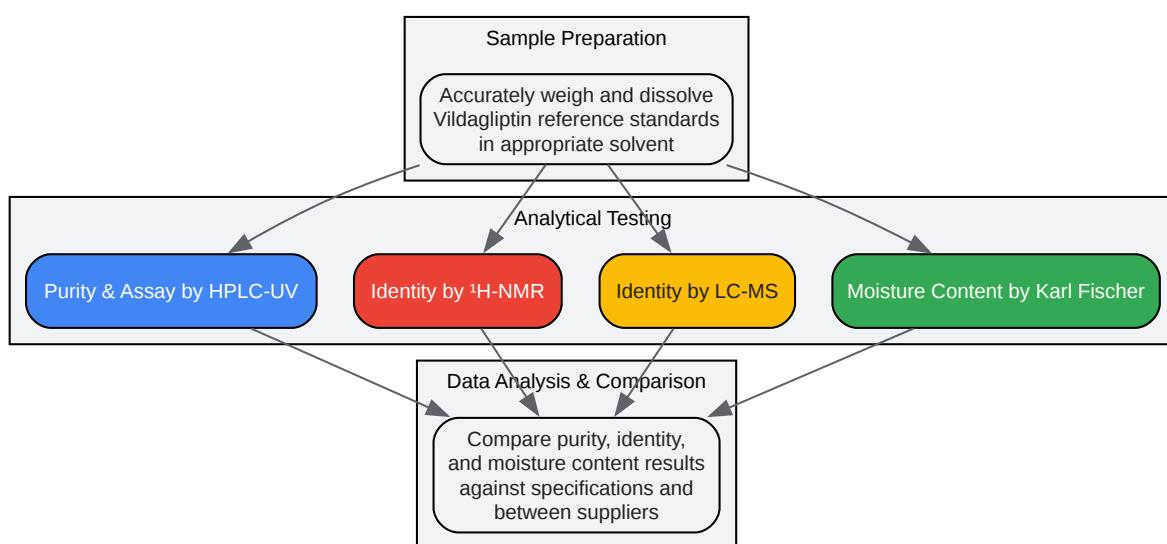
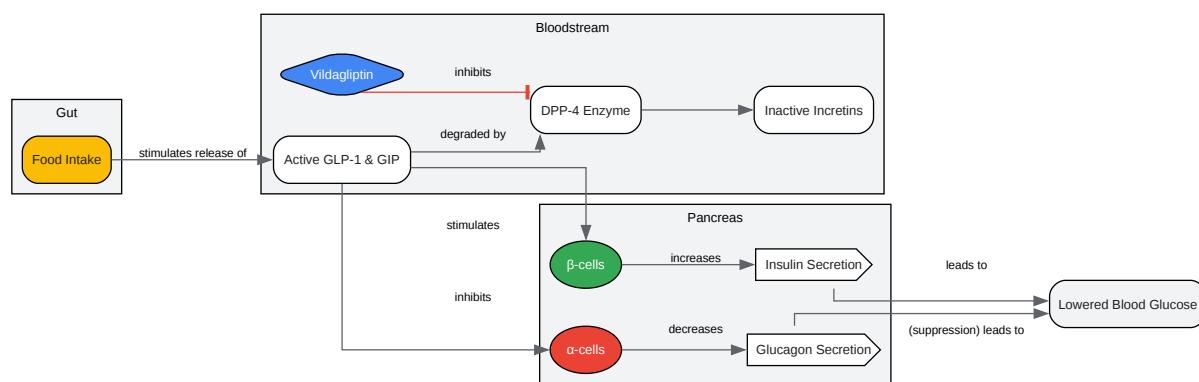
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For researchers and professionals in drug development, the quality and reliability of a Vildagliptin reference standard are paramount for accurate analytical measurements and successful research outcomes. This guide provides a comprehensive comparison of Vildagliptin reference standards, drawing upon typical data from supplier Certificates of Analysis (CoA) and outlining key experimental protocols for independent verification.

Understanding Vildagliptin and its Mechanism of Action

Vildagliptin is a potent and selective dipeptidyl peptidase-4 (DPP-4) inhibitor used for the treatment of type 2 diabetes.^{[1][2][3]} It works by preventing the degradation of incretin hormones, primarily glucagon-like peptide-1 (GLP-1) and glucose-dependent insulinotropic polypeptide (GIP).^{[1][2][4]} This leads to increased levels of active incretins, which in turn stimulate insulin secretion and suppress glucagon release in a glucose-dependent manner, ultimately leading to improved glycemic control.^{[1][2][3]}



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